

Application Note: Quantitative Analysis of 10-Acetylphenothiazine

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Compound of Interest

Compound Name: 10-Acetylphenothiazine

Cat. No.: B156027

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Abstract

This document provides a comprehensive guide to the quantitative analysis of **10-Acetylphenothiazine** (CAS: 1628-29-1), an important chemical intermediate and research compound.^{[1][2]} Recognizing the need for robust and reliable analytical methods in research and quality control, this note details protocols for three common analytical techniques: High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Visible Spectrophotometry. The methodologies are presented with an emphasis on the scientific rationale behind procedural choices, adherence to validation principles outlined by the International Council for Harmonisation (ICH), and practical insights for implementation in a laboratory setting.^{[3][4]}

Introduction and Analytical Rationale

10-Acetylphenothiazine is a derivative of the phenothiazine heterocyclic system, a core structure in many pharmaceutical agents.^[5] While not a therapeutic agent itself, it serves as a critical building block in chemical synthesis and has found applications as a redox shuttle additive in lithium-ion batteries to enhance safety and reliability.^[2] Accurate and precise quantification is therefore paramount for ensuring purity, monitoring reaction kinetics, performing quality control on starting materials, and studying degradation pathways.

The choice of analytical method is dictated by the specific requirements of the analysis, including sample matrix complexity, required sensitivity, and available instrumentation.

- High-Performance Liquid Chromatography (HPLC) is the preferred method for routine quality control and stability testing due to its high precision, specificity, and robustness for non-volatile analytes.
- Gas Chromatography-Mass Spectrometry (GC-MS) offers superior specificity and sensitivity, making it ideal for identifying and quantifying the analyte in complex matrices or for trace-level analysis.[6]
- UV-Visible Spectrophotometry provides a simple, rapid, and cost-effective means for quantifying **10-Acetylphenothiazine** in pure form or in simple mixtures where interfering substances are absent.[7]

A critical consideration in the analysis of **10-Acetylphenothiazine** is its chemical stability. Studies have shown that the compound undergoes a pH-dependent hydrolysis, cleaving the acetyl group to yield phenothiazine, which is subsequently prone to oxidation.[8] This instability necessitates careful control of sample pH and storage conditions to prevent analyte degradation and ensure data integrity.

Physicochemical Properties and Handling

Understanding the fundamental properties of **10-Acetylphenothiazine** is essential for method development.

Property	Value	Source
CAS Number	1628-29-1	[1]
Molecular Formula	C ₁₄ H ₁₁ NOS	[1][9]
Molecular Weight	241.31 g/mol	[9]
Appearance	White to light yellow powder/crystal	[9]
Melting Point	202-206 °C	[9]
Purity (Typical)	>98.0% (by GC)	[9]

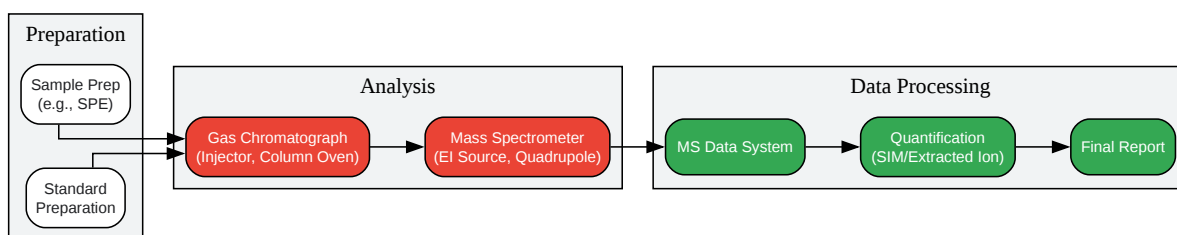
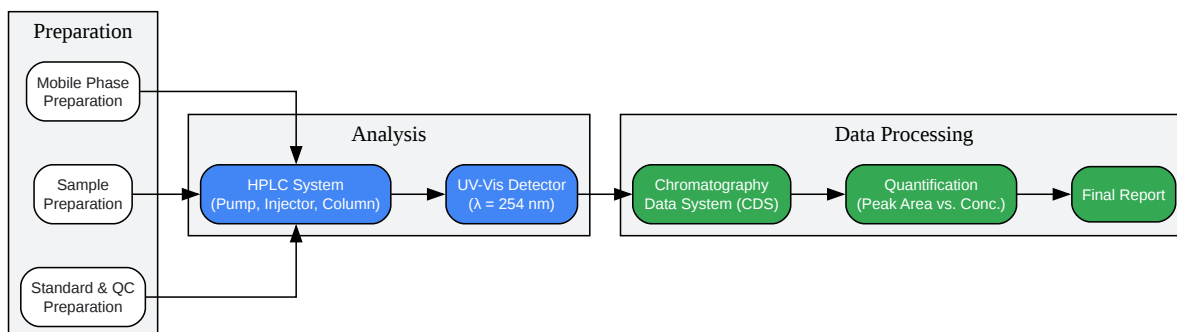
Handling and Storage:

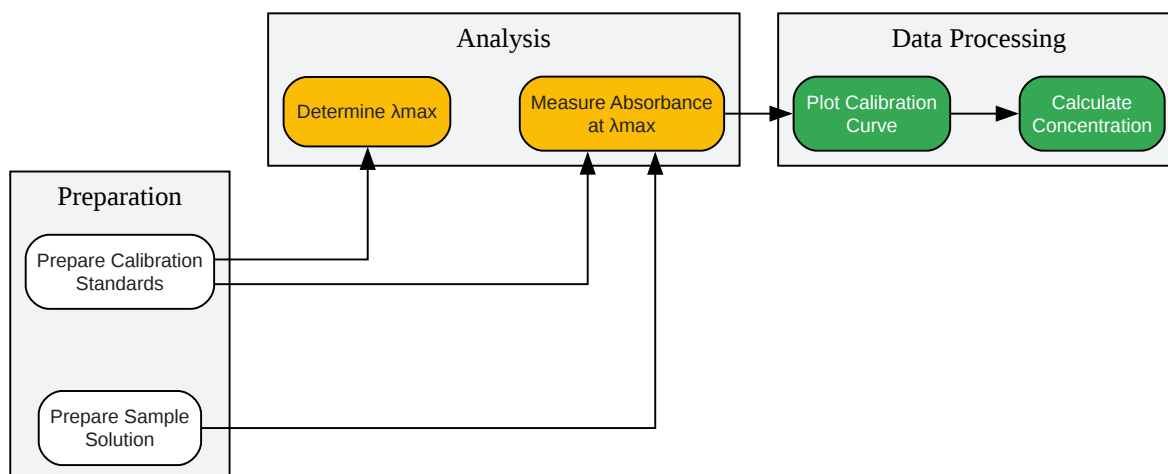
- Store in a cool, dark, and dry place (<15°C is recommended) to minimize thermal and photodegradation.[9]
- Prepare sample solutions in neutral or slightly acidic, aprotic solvents (e.g., acetonitrile, methanol) and analyze them promptly. Avoid strongly basic or acidic aqueous conditions to mitigate hydrolysis.[8]

Method 1: Quantification by Reverse-Phase HPLC with UV Detection

This method is considered the gold standard for assay and purity determination due to its high resolving power and reproducibility. A reverse-phase C18 column is selected based on the moderately non-polar nature of the **10-Acetylphenothiazine** molecule. UV detection is effective as the phenothiazine ring system contains a strong chromophore.

HPLC-UV Experimental Workflow





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